

# Application Notes and Protocols: Barium Fluoride (BaF<sub>2</sub>) in High-Energy Physics Experiments

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## Compound of Interest

Compound Name: Barium fluoride

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## Introduction

**Barium Fluoride** (BaF<sub>2</sub>) is a high-density inorganic scintillator crystal that has been a cornerstone in high-energy physics experiments for several decades. Its unique scintillation properties, including an exceptionally fast decay component and excellent radiation hardness, make it a versatile detector material for a wide range of applications. These notes provide an in-depth overview of the applications of BaF<sub>2</sub>, detailing its fundamental properties and offering protocols for its use in experimental setups.

## Key Properties of Barium Fluoride

BaF<sub>2</sub> is distinguished by its two primary scintillation light components: a fast ultraviolet (UV) emission and a slower component at a longer wavelength. The fast component is one of the quickest among all inorganic scintillators, making BaF<sub>2</sub> particularly suitable for experiments requiring precise timing measurements.<sup>[1][2]</sup> Furthermore, its high density and atomic number provide good stopping power for high-energy photons and particles.<sup>[3]</sup> BaF<sub>2</sub> is also known for its resistance to radiation damage.<sup>[2][4]</sup>

## Quantitative Scintillation and Material Properties

The essential properties of BaF2 are summarized in the table below for easy reference and comparison.

Property	Value	References
Scintillation Properties		
Emission Maxima (Fast Component)	195 nm, 220 nm	[2]
Emission Maximum (Slow Component)	310 nm	[2][5]
Decay Time (Fast Component)	~0.6 - 0.9 ns	[2][5]
Decay Time (Slow Component)	~620 - 630 ns	[2][5]
Light Yield (Fast Component)	~1,400 - 2,000 photons/MeV	
Light Yield (Slow Component)	~8,500 - 10,000 photons/MeV	
Physical and Material Properties		
Density	4.89 g/cm³	[5]
Melting Point	1368 °C	
Refractive Index	~1.50 at 310 nm, ~1.54 at 220 nm	
Radiation Length	2.05 cm	
Molière Radius	3.1 cm	
Hardness (Knoop)	82	
Hygroscopicity	Slightly hygroscopic	[1]
Radiation Hardness	High, up to 10^7 rad	[2]

## Applications in High-Energy Physics

The unique characteristics of BaF2 lend themselves to several critical applications in high-energy physics experiments.

## Electromagnetic Calorimetry

BaF2 crystals are frequently used in the construction of electromagnetic calorimeters, which are designed to measure the energy of electrons, positrons, and photons.<sup>[3]</sup> The high density and short radiation length of BaF2 allow for the construction of compact calorimeters that can fully contain high-energy electromagnetic showers. While its energy resolution is modest compared to other crystals like lead tungstate (PbWO4), its fast timing capabilities are a significant advantage in high-rate environments.

## Fast Timing and Time-of-Flight (TOF) Measurements

The sub-nanosecond decay time of BaF2's fast scintillation component makes it an ideal choice for detectors requiring excellent time resolution.<sup>[1][2][5]</sup> This is crucial for Time-of-Flight (TOF) systems, which identify particles by measuring the time it takes for them to travel a known distance. The precise timing information from BaF2 detectors allows for accurate velocity determination and, consequently, particle mass identification.

## Particle Identification via Pulse Shape Discrimination (PSD)

The significant difference in the decay times of the fast and slow scintillation components of BaF2 allows for the discrimination between different types of incident particles.<sup>[6][7][8]</sup> The ratio of the light in the fast component to the total light output varies depending on the ionizing particle. This technique, known as Pulse Shape Discrimination (PSD), is particularly effective for separating gamma rays (which produce a larger proportion of fast component light) from alpha particles or neutrons.<sup>[6][8]</sup>

## Experimental Protocols

### Protocol 1: Handling and Preparation of BaF2 Crystals

Proper handling and preparation of BaF2 crystals are crucial for optimal detector performance.

Materials:

- BaF2 crystal
- Lint-free wipes
- Isopropyl alcohol or ethanol (spectroscopic grade)
- UV-transmitting optical coupling grease (e.g., Dow Corning 200 fluid or GE Silicone based VISC 600M)[9]
- Photomultiplier tube (PMT) with a quartz window
- Light-tight housing

#### Procedure:

- **Cleaning:** Always handle BaF2 crystals with powder-free gloves to avoid contaminating the optical surfaces. Clean the crystal surfaces by gently wiping with a lint-free cloth moistened with spectroscopic grade isopropyl alcohol or ethanol. Allow the surfaces to dry completely in a clean, dust-free environment.
- **Surface Inspection:** Visually inspect the crystal surfaces for any scratches, chips, or cloudiness. The surfaces should be highly polished for maximum light collection. For demanding applications, advanced polishing techniques may be required to achieve surface roughness of 10-20 angstroms.[10]
- **Optical Coupling:** Apply a thin, uniform layer of UV-transmitting optical coupling grease to the face of the crystal that will be coupled to the photodetector. The grease should be free of air bubbles.
- **Photodetector Mounting:** Gently press the quartz window of the PMT against the greased surface of the BaF2 crystal with a slight twisting motion to ensure a uniform, bubble-free coupling.
- **Light-Tight Housing:** Secure the crystal-PMT assembly in a light-tight housing to prevent ambient light from reaching the photodetector. The housing should also provide mechanical stability to the assembly.

## Protocol 2: Energy and Timing Calibration of a BaF2 Detector

Accurate calibration is essential for meaningful energy and timing measurements.

Materials:

- Calibrated radioactive sources (e.g.,  $^{22}\text{Na}$ ,  $^{60}\text{Co}$ ,  $^{137}\text{Cs}$ )
- BaF2 detector assembly (from Protocol 1)
- High voltage power supply
- Preamplifier
- Shaping amplifier (for energy measurement)
- Constant fraction discriminator (CFD) (for timing measurement)
- Time-to-amplitude converter (TAC) or time-to-digital converter (TDC)
- Multichannel analyzer (MCA)
- Oscilloscope
- Coincidence unit (for TOF calibration)

Procedure:

Energy Calibration:

- Place a calibrated radioactive source (e.g.,  $^{137}\text{Cs}$ ) at a fixed distance from the BaF2 detector.
- Apply the recommended high voltage to the PMT.
- Connect the PMT output to a preamplifier, followed by a shaping amplifier.
- Connect the output of the shaping amplifier to an MCA.

- Acquire a spectrum for a sufficient amount of time to obtain a well-defined photopeak.
- Record the channel number corresponding to the photopeak of the known gamma-ray energy (e.g., 0.662 MeV for  $^{137}\text{Cs}$ ).
- Repeat steps 1-6 with other calibrated sources (e.g.,  $^{22}\text{Na}$  with 0.511 MeV and 1.274 MeV peaks, and  $^{60}\text{Co}$  with 1.173 MeV and 1.332 MeV peaks) to obtain multiple data points.[\[11\]](#)
- Plot the gamma-ray energy versus the corresponding photopeak channel number and perform a linear fit to obtain the energy calibration curve.

#### Timing Calibration:

- For TOF applications, a second detector is required for coincidence measurements.
- Place a  $^{60}\text{Co}$  source between the two detectors.
- Connect the output of each PMT to a CFD.
- Connect the output of one CFD to the "start" input of a TAC/TDC and the other to the "stop" input.
- The output of the TAC/TDC, which is proportional to the time difference between the signals, is then fed into an MCA to generate a time spectrum.
- The full width at half maximum (FWHM) of the peak in the time spectrum gives the time resolution of the system.

## Protocol 3: Pulse Shape Discrimination for Neutron-Gamma Separation

This protocol outlines a method for separating neutron and gamma-ray signals using the charge integration method.

#### Materials:

- BaF2 detector assembly

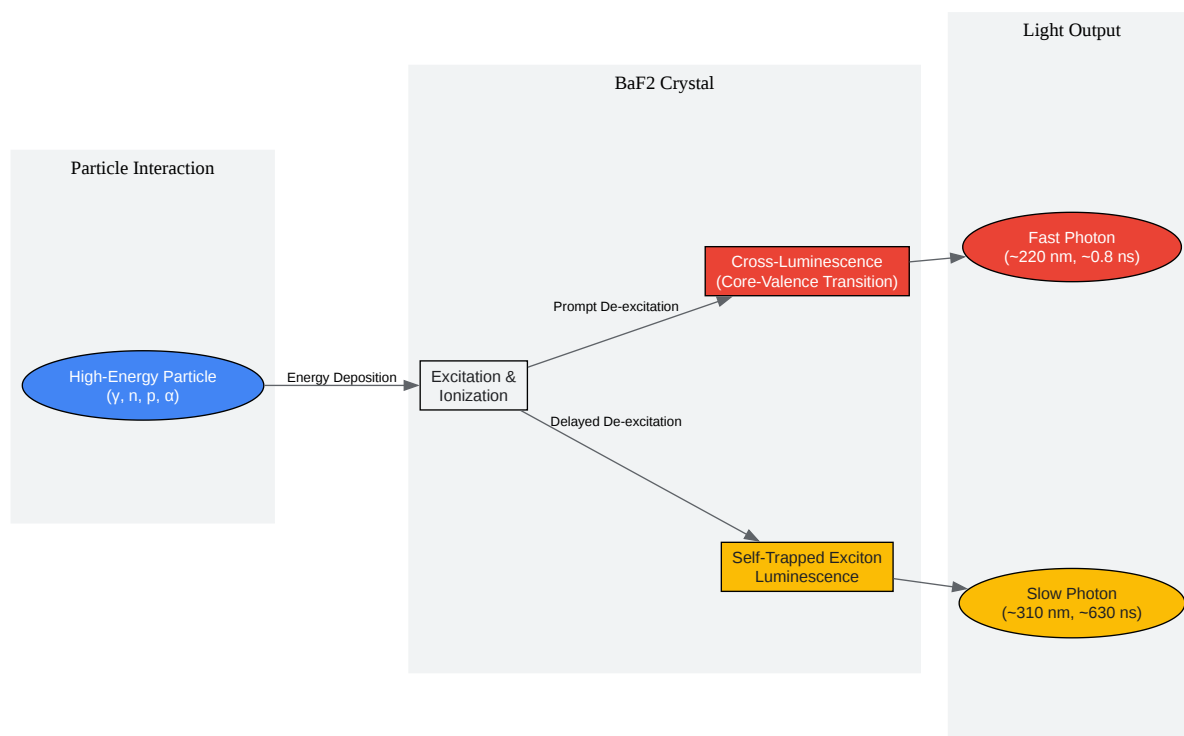
- Neutron source (e.g.,  $^{252}\text{Cf}$ ) which also emits gamma rays
- Fast digitizer or two separate ADCs (Analog-to-Digital Converters) with different integration gates
- Data acquisition (DAQ) software

Procedure:

- Position the  $^{252}\text{Cf}$  source in front of the BaF2 detector.
- Connect the anode output of the PMT to a fast digitizer.
- Configure the DAQ software to record the full waveform of each pulse.
- Offline Analysis: For each recorded pulse:
  - Integrate the charge in a short time window (e.g., the first 30 ns) corresponding to the fast component of the scintillation light ("Fast Charge").
  - Integrate the charge over a longer time window (e.g., 400 ns) to capture the total light output ("Total Charge").
- Create a 2D scatter plot of the "Fast Charge" versus the "Total Charge" for a large number of events.
- Two distinct bands should be visible in the plot. The upper band corresponds to gamma-ray events, which have a larger proportion of fast light emission, and the lower band corresponds to neutron events.
- Define a discrimination line or region in the 2D plot to separate the two particle types for subsequent analysis.

## Visualizations

### Scintillation Mechanism in BaF2

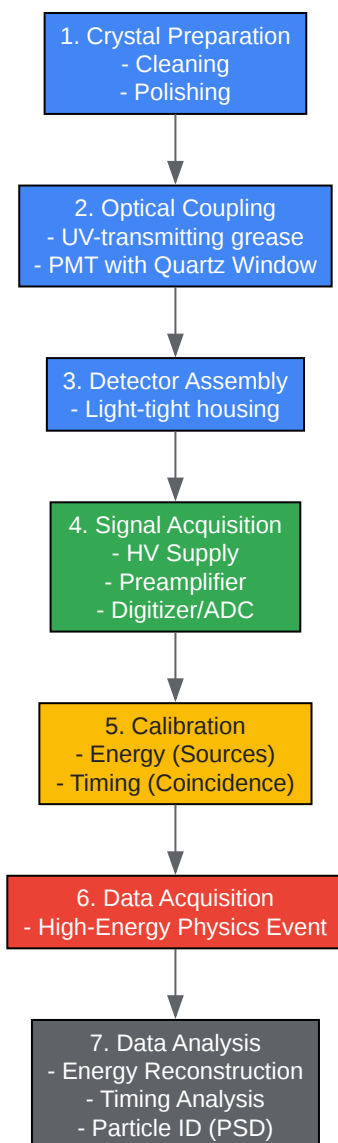


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Caption: The scintillation process in BaF<sub>2</sub>, showing the two distinct light emission pathways.

## Experimental Workflow for a BaF<sub>2</sub> Detector





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Caption: A typical workflow for setting up and using a BaF2 detector in a high-energy physics experiment.

## Logical Relationships of BaF2 Properties for Applications

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## References

- 1. BaF<sub>2</sub> - Barium Fluoride Scintillator Crystal | Advatech UK [[advatech-uk.co.uk](http://advatech-uk.co.uk)]
- 2. [luxiumsolutions.com](http://luxiumsolutions.com) [[luxiumsolutions.com](http://luxiumsolutions.com)]
- 3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 4. [its.caltech.edu](http://its.caltech.edu) [[its.caltech.edu](http://its.caltech.edu)]
- 5. Barium Fluoride (BaF<sub>2</sub>) Scintillators | Berkeley Nucleonics [[berkeleynucleonics.com](http://berkeleynucleonics.com)]
- 6. [siliconpr0n.org](http://siliconpr0n.org) [[siliconpr0n.org](http://siliconpr0n.org)]
- 7. [hepnp.ihep.ac.cn](http://hepnp.ihep.ac.cn) [[hepnp.ihep.ac.cn](http://hepnp.ihep.ac.cn)]
- 8. [arxiv.org](http://arxiv.org) [[arxiv.org](http://arxiv.org)]
- 9. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 10. Precision machining and polishing of scintillating crystals for large calorimeters and hodoscopes [[inis.iaea.org](http://inis.iaea.org)]
- 11. [epj-conferences.org](http://epj-conferences.org) [[epj-conferences.org](http://epj-conferences.org)]
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